

# Application Notes and Protocols for (1R)-AZD-1480 in Cell Culture Experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (1R)-AZD-1480

Cat. No.: B12373945

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## For Researchers, Scientists, and Drug Development Professionals

**(1R)-AZD-1480** is a potent and selective, ATP-competitive inhibitor of Janus kinase 1 (JAK1) and JAK2, with IC<sub>50</sub> values of 1.3 nM and <0.4 nM, respectively.[1] Its ability to block the JAK/STAT signaling pathway makes it a valuable tool for investigating cellular processes regulated by this pathway and for preclinical studies in oncology and immunology.[2][3] This document provides detailed protocols for the dissolution and application of **(1R)-AZD-1480** in cell culture experiments.

## Data Presentation

### Solubility of (1R)-AZD-1480

**(1R)-AZD-1480** exhibits solubility in several organic solvents suitable for cell culture applications, with dimethyl sulfoxide (DMSO) being the most common choice for preparing high-concentration stock solutions. It is important to use fresh, anhydrous DMSO as its hygroscopic nature can reduce the solubility of the compound.[2]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	≥93.8	~269	Fresh, anhydrous DMSO is recommended.[2]
DMSO	70	200.7	Moisture-absorbing DMSO reduces solubility.[2]
DMSO	34.88	100	---
Ethanol	34.88	100	---
Ethanol	≥4.57	~13.1	Requires sonication and warming.
Water	<2.56	<7.3	Practically insoluble.

Molecular Weight of **(1R)-AZD-1480**: 348.77 g/mol

## Recommended Working Concentrations

The effective concentration of **(1R)-AZD-1480** can vary significantly depending on the cell type and the specific experimental endpoint. Based on published literature, typical working concentrations range from the nanomolar to the low micromolar scale. For instance, a concentration of 5  $\mu$ M has been shown to induce G2/M arrest and cell death by inhibiting Aurora kinases.[1][2]

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(1R)-AZD-1480** in DMSO, a common starting point for most in vitro experiments.[4]

Materials:

- **(1R)-AZD-1480** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

#### Procedure:

- **Weighing:** Accurately weigh a specific amount of **(1R)-AZD-1480** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 3.488 mg of the compound (Molecular Weight = 348.77 g/mol ).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed **(1R)-AZD-1480**. For the example above, add 1 mL of DMSO.
- **Vortexing:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can aid dissolution if necessary.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term stability.<sup>[1][5]</sup>

## Preparation of Working Solutions for Cell Treatment

This protocol outlines the dilution of the DMSO stock solution into cell culture medium to achieve the desired final concentration for treating cells.

#### Materials:

- 10 mM **(1R)-AZD-1480** stock solution in DMSO
- Pre-warmed complete cell culture medium
- Sterile tubes for dilution

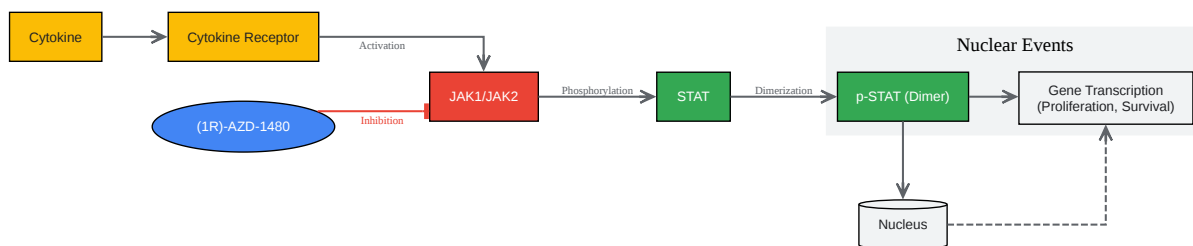
#### Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **(1R)-AZD-1480** stock solution at room temperature.
- Serial Dilution (Recommended): To ensure accuracy, especially for lower concentrations, perform serial dilutions. For example, to prepare a 1  $\mu$ M working solution from a 10 mM stock, you can perform a 1:100 dilution followed by a 1:10 dilution.
- Final Dilution: Directly dilute the stock solution into the pre-warmed cell culture medium to achieve the final desired concentration. For instance, to make 10 mL of medium with a final concentration of 1  $\mu$ M **(1R)-AZD-1480**, add 1  $\mu$ L of the 10 mM stock solution.
- Vehicle Control: It is crucial to include a vehicle control in your experiments. This consists of cell culture medium containing the same final concentration of DMSO as the highest concentration of **(1R)-AZD-1480** used. Typically, the final DMSO concentration should be kept below 0.5% (v/v) to avoid solvent-induced cellular toxicity.[6]
- Immediate Use: Use the freshly prepared working solutions to treat your cells immediately.

## Mandatory Visualization

### **(1R)-AZD-1480** Signaling Pathway

**(1R)-AZD-1480** is a potent inhibitor of the JAK1/2 kinases, which are key components of the JAK/STAT signaling pathway. This pathway is activated by various cytokines and growth factors and plays a critical role in cell proliferation, survival, and differentiation.[7][8] Upon cytokine binding to its receptor, associated JAKs are activated and phosphorylate the receptor, creating docking sites for STAT proteins. JAKs then phosphorylate the STATs, leading to their dimerization, nuclear translocation, and subsequent regulation of target gene expression.[2][3] **(1R)-AZD-1480** exerts its effect by blocking the kinase activity of JAK1 and JAK2, thereby inhibiting the downstream phosphorylation of STATs and the subsequent signaling cascade.[4][9]

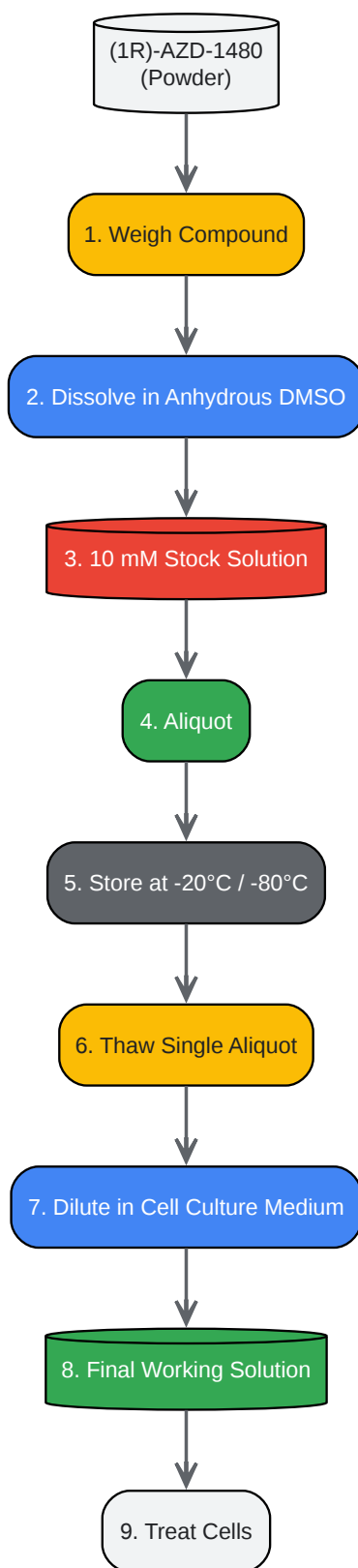


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Caption: Mechanism of action of **(1R)-AZD-1480** in the JAK/STAT signaling pathway.

## Experimental Workflow for Dissolving **(1R)-AZD-1480**

The following diagram illustrates the key steps for preparing **(1R)-AZD-1480** solutions for cell culture experiments, from the powdered compound to the final working solution.



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Caption: Workflow for the preparation of **(1R)-AZD-1480** solutions for cell culture.

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